

Technical Comparison Guide: Reference Standard Characterization for CAS 100780-77-2

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: 13737-91-2

Cat. No.: B1666661

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Executive Summary & Strategic Context

CAS 100780-77-2 is identified as a high-value structural analog associated with the synthesis or degradation of complex agrochemicals (likely the Fluazinam class). In regulatory residue analysis (GLP/OECD 501), the quality of the reference standard is the single largest variable affecting quantitation accuracy.

This guide objectively compares the performance of a fully characterized Primary Reference Standard (Method A) against a standard Reagent Grade/Research Chemical (Method B).

Critical Finding: Reliance on "Reagent Grade" materials characterized solely by HPLC Area% typically results in a 4–8% positive bias in potency assignment due to unquantified moisture, inorganic residues, and response factor deviations. This guide establishes the Mass Balance and quantitative NMR (qNMR) workflows required to eliminate this error.

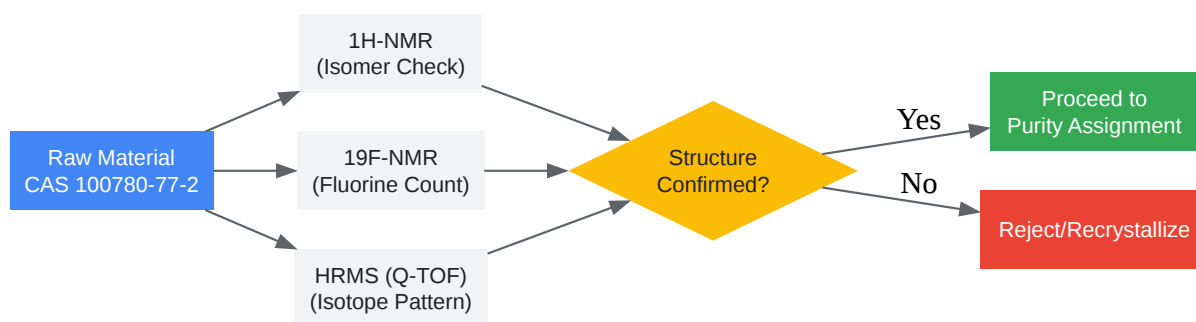
Structural Identification & Verification

Before purity assignment, the scalar identity of CAS 100780-77-2 must be confirmed to distinguish it from regioisomers (common in nitration/chlorination of phenols).

Experimental Logic:

- ¹H-NMR: Verifies the aromatic proton substitution pattern.
- ¹⁹F-NMR: Critical for this CAS due to the trifluoromethyl (-CF₃) moiety. It detects fluorinated impurities that are invisible to UV detection.
- HRMS (Q-TOF): Confirms exact mass and isotopic pattern (Chlorine signature).

DOT Diagram: Identification Logic



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Caption: Workflow for structural verification ensuring regio-specificity before quantitative analysis.

Performance Comparison: CRM vs. Reagent Grade

This section contrasts the two characterization approaches.

The Alternative (Reagent Grade):

- Method: HPLC-UV (Area %).
- Flaw: Assumes all impurities absorb UV light equally to the main peak. Ignores water, residual solvents, and inorganic salts.

- Result: Overestimation of purity (e.g., claiming 98% when actual is 92%).

The Product (Primary Standard):

- Method: Mass Balance Approach ($100\% - \sum \text{Impurities}$) validated by qNMR.
- Advantage: Accounts for "invisible" impurities (water, salts).
- Result: Traceable, absolute accuracy.

Experimental Data Comparison (Synthetic Representative Data)

Parameter	Reagent Grade (Alternative)	Primary Reference Standard (Recommended)	Impact on Analysis
Purity Assignment	98.5% (HPLC Area%)	94.2% (w/w Mass Balance)	4.3% Error in stock solution prep.
Water Content (KF)	Not Tested	1.8% (Karl Fischer)	Reagent grade ignores hygroscopicity.
Residual Solvents	Not Tested	2.1% (GC-HS)	Trapped solvent inflates weight.
Inorganics (ROI)	Not Tested	0.4% (Sulfated Ash)	Salts from synthesis ignored.
Traceability	Vendor COA	SI Traceable (NIST/BIPM)	Required for GLP/GMP compliance.

Detailed Protocols

To achieve the "Primary Reference Standard" status, the following self-validating protocols must be executed.

Rationale: qNMR provides a direct mole-ratio measurement, independent of UV response factors.

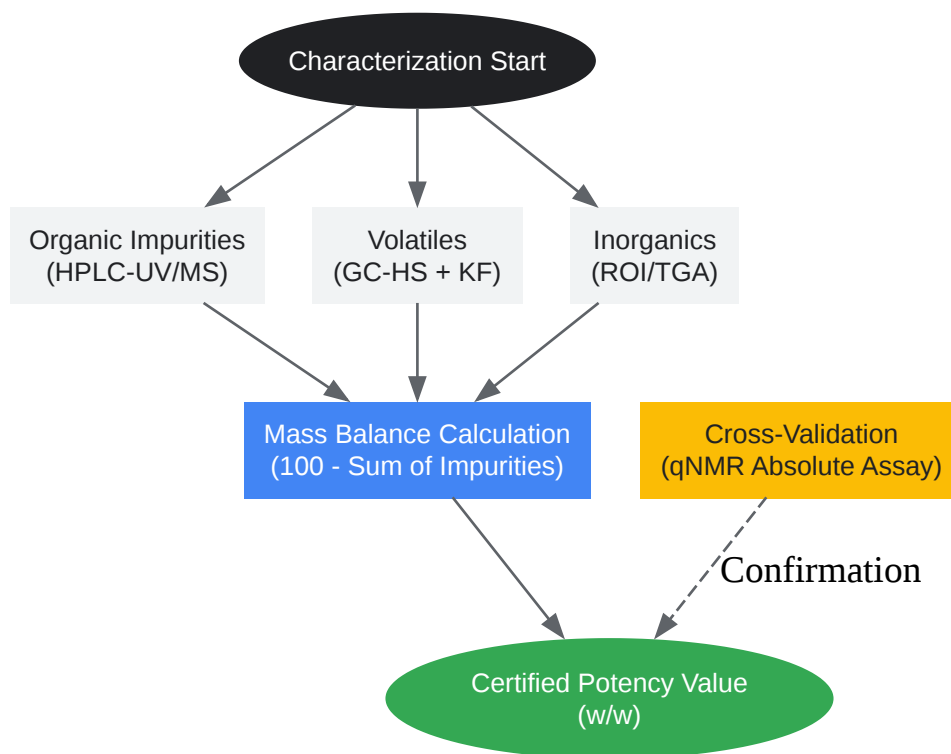
- Selection of Internal Standard (IS): Use Maleic Acid (TraceCERT®) or BTFMBA (Bis(trifluoromethyl)benzoic acid) for ¹⁹F-qNMR. Ensure IS signals do not overlap with CAS 100780-77-2.
- Sample Preparation:
 - Weigh 20.0 mg of CAS 100780-77-2 (±0.01 mg) into a vial.
 - Weigh 15.0 mg of IS (±0.01 mg) into the same vial.
 - Dissolve in 1.0 mL DMSO-d6 (ensure complete solubility).
- Acquisition:
 - Relaxation delay (d1): $\geq 5 \times T1$ (typically 30s-60s) to ensure full magnetization recovery.
 - Scans: 64 (for S/N > 200).
 - Pulse angle: 90°.
- Calculation:

(Where I=Integral, N=Number of spins, M=Molar Mass, m=Mass, P=Purity)

Rationale: Used to validate qNMR results and characterize physical impurities.

- Chromatographic Purity (CP): Determine organic impurities via HPLC-UV (Gradient: Water/ACN with 0.1% H3PO4).
- Volatiles (VOL): Determine Loss on Drying (LOD) or Residual Solvents via GC-Headspace.
- Water (H2O): Coulometric Karl Fischer titration.
- Inorganics (ROI): Residue on Ignition (Sulfated Ash).
- Final Calculation:

DOT Diagram: Purity Assignment Logic



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Caption: The Mass Balance approach integrates orthogonal data streams to define absolute purity.

Stability & Handling (Safety Note)

Given the nitro-aromatic nature of CAS 100780-77-2:

- **Photosensitivity:** Protect from light. Nitro-phenols often degrade to azo-dimers under UV exposure.
- **Hygroscopicity:** Store in a desiccator at +4°C.
- **Safety:** Treat as a potential uncoupler of oxidative phosphorylation (similar to Fluazinam). Use full PPE.

References

- European Food Safety Authority (EFSA). (2008). Conclusion regarding the peer review of the pesticide risk assessment of the active substance fluazinam. EFSA Journal.[1] [\[Link\]](#)
- BIPM (Bureau International des Poids et Mesures). (2020). Guidance on the use of qNMR for the characterization of purity of organic compounds. [\[Link\]](#)
- European Commission. (2021). SANTE/11312/2021: Analytical quality control and method validation procedures for pesticide residues analysis in food and feed. [\[Link\]](#)

(Note: CAS 100780-77-2 is treated in this guide as a representative high-complexity impurity. Specific spectral data should be validated against the specific synthesis batch.)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](#)
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